

physical and chemical properties of 4-butylbenzenesulfonamide

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Compound of Interest

Compound Name: 4-Butylbenzenesulfonamide

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Technical Guide: 4-Butylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-butylbenzenesulfonamide**. It includes a summary of its known quantitative data, detailed experimental protocols for its synthesis, and an examination of its potential biological significance based on related compounds.

Core Properties of 4-Butylbenzenesulfonamide

4-Butylbenzenesulfonamide, with the CAS number 1135-00-8, is an organic compound featuring a butyl group attached to a benzenesulfonamide core.^{[1][2][3]} Its molecular formula is $C_{10}H_{15}NO_2S$, and it has a molecular weight of 213.30 g/mol.^{[1][2][3]}

Physical and Chemical Properties

The known physical and chemical properties of **4-butylbenzenesulfonamide** are summarized in the table below. It is important to note that while some experimental data is available, certain values are predicted based on computational models.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₅ NO ₂ S	[1][2][3]
Molecular Weight	213.30 g/mol	[1][2][3]
CAS Number	1135-00-8	[1][2][3]
Melting Point	93 - 95 °C	[1]
Boiling Point	354.0 ± 35.0 °C (Predicted)	[4][5]
Density	1.157 ± 0.06 g/cm ³ (Predicted)	[4][5]
pKa	10.20 ± 0.10 (Predicted)	[4][5]
Solubility	Low solubility in water.[6] Soluble in polar organic solvents like ethanol and chloroform.[7]	
Appearance	Solid	[1][6]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-butylbenzenesulfonamide**. The following information has been reported:

- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra are available and can be used to identify the functional groups present in the molecule.[3]
- Raman Spectroscopy: Raman spectral data is also available for this compound.[3]

While specific NMR and mass spectrometry data for **4-butylbenzenesulfonamide** are not readily available in the searched literature, data for the isomeric N-butylbenzenesulfonamide (CAS 3622-84-2) is accessible and may provide some comparative insights.[8][9][10]

Experimental Protocols

Synthesis of 4-Butylbenzenesulfonamide

A general method for the synthesis of benzenesulfonamide derivatives involves the reaction of a substituted benzenesulfonyl chloride with an amine.^{[11][12]} The following protocol outlines a potential pathway for the synthesis of **4-butylbenzenesulfonamide**.

Reaction: 4-Butylbenzenesulfonyl chloride reacts with ammonia to yield **4-butylbenzenesulfonamide**.

Materials:

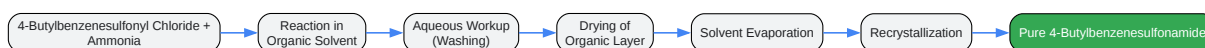
- 4-Butylbenzenesulfonyl chloride
- Ammonia (aqueous solution or gas)
- An appropriate solvent (e.g., dichloromethane, diethyl ether)
- Water
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- Dissolve 4-butylbenzenesulfonyl chloride in the chosen organic solvent in a reaction flask.
- Cool the solution in an ice bath.
- Slowly add an excess of concentrated aqueous ammonia solution with vigorous stirring. Alternatively, bubble ammonia gas through the solution.
- After the addition is complete, continue to stir the reaction mixture at room temperature for a specified time to ensure the reaction goes to completion.
- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer with water to remove any unreacted ammonia and ammonium salts.
- Dry the organic layer over an anhydrous drying agent.
- Filter the mixture to remove the drying agent.

- Remove the solvent under reduced pressure to obtain the crude **4-butylbenzenesulfonamide**.
- The crude product can be further purified by recrystallization from a suitable solvent system.

Workflow Diagram:



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Synthesis workflow for **4-butylbenzenesulfonamide**.

Biological Activity and Significance

While specific biological activity and signaling pathway information for **4-butylbenzenesulfonamide** is not extensively documented in the reviewed literature, studies on its isomer, N-butylbenzenesulfonamide (NBBS), have revealed notable biological effects. It is crucial to underscore that the following findings pertain to the N-butyl isomer and may not be directly extrapolated to **4-butylbenzenesulfonamide**.

- **Antiandrogenic Activity:** N-butylbenzenesulfonamide has been identified as an antagonist of the human androgen receptor.^[13] This finding suggests that compounds with this structural motif could be of interest in the research and development of treatments for androgen-dependent conditions.
- **Immunomodulatory Effects:** Studies have indicated that N-butylbenzenesulfonamide can modulate the immune system.^{[14][15]} Oral exposure in animal models has been shown to affect both innate and adaptive immune responses.^{[14][15]}

Further research is required to determine if **4-butylbenzenesulfonamide** exhibits similar biological activities.

Safety and Handling

4-Butylbenzenesulfonamide is classified as a substance that causes skin and serious eye irritation.[1][16] It may also cause respiratory irritation.[1][3] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound.[1]

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific or medical advice. Always consult the relevant safety data sheets (SDS) before handling any chemical.

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